

Technical Guide: Physicochemical Properties of 4-Bromo-4'-fluorobiphenyl

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Compound of Interest

Compound Name: 4-Bromo-4'-fluorobiphenyl

Cat. No.: B050986

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Bromo-4'-fluorobiphenyl**, a key intermediate in organic synthesis. The document outlines its melting and boiling points, details the standard experimental methodologies for their determination, and presents a logical workflow for its synthesis and characterization.

Core Physicochemical Data

The quantitative data for **4-Bromo-4'-fluorobiphenyl** are summarized in the table below for ease of reference and comparison.

Property	Value	Units
Melting Point	92.5 - 97.5	°C
Boiling Point	307.6	°C at 760 mmHg
Density	1.433	g/cm ³
Flash Point	143.7	°C

Experimental Protocols

The following sections detail the standard methodologies for determining the melting and boiling points of organic compounds like **4-Bromo-4'-fluorobiphenyl**.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline compound, this transition occurs over a narrow temperature range. The capillary method is a common and reliable technique for this measurement.^[1]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)^[2]
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the dry, crystalline **4-Bromo-4'-fluorobiphenyl** is finely ground using a mortar and pestle.^[1]
- **Capillary Tube Packing:** The open end of a capillary tube is tapped into the powdered sample, and the tube is inverted and tapped on a hard surface to pack the sample into the sealed end. This process is repeated until a sample column of 2-3 mm is achieved.
- **Measurement:** The packed capillary tube is placed in the heating block of the melting point apparatus alongside a thermometer.
- **Heating and Observation:** The sample is heated rapidly to a temperature about 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute.^[2]
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

Boiling Point Determination (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. The Thiele tube method is a microscale technique suitable for determining the boiling point of small quantities of a liquid.[3]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (e.g., a fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)
- Mineral oil or silicone oil

Procedure:

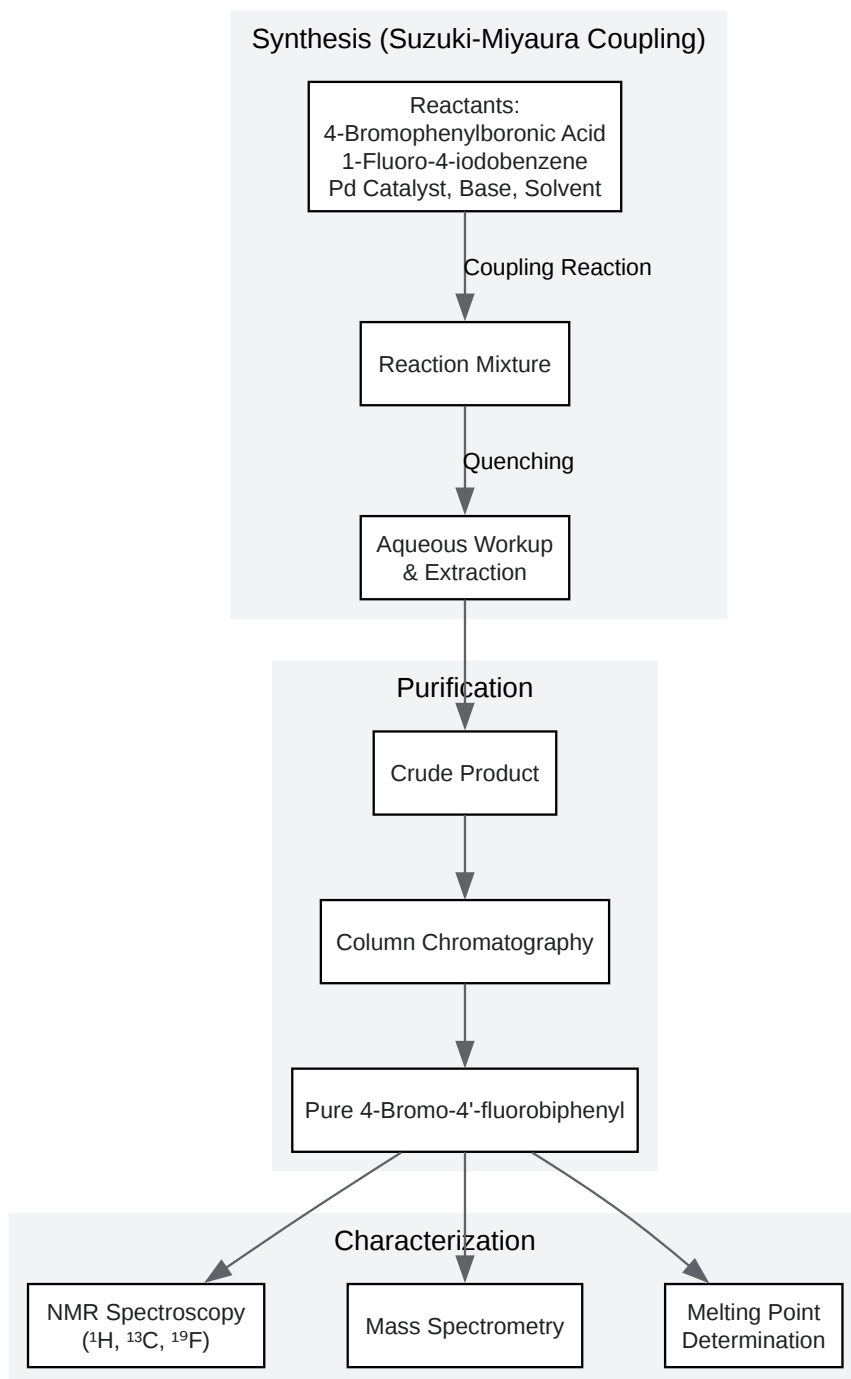
- Sample Preparation: A small amount (0.5-1 mL) of liquid **4-Bromo-4'-fluorobiphenyl** is placed into the small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed open-end down into the liquid in the test tube.[4]
- Assembly: The test tube is attached to a thermometer with a rubber band or wire, ensuring the sample is level with the thermometer bulb. This assembly is then clamped inside a Thiele tube containing heat-stable oil, making sure the oil level is above the sample level.[3][4]
- Heating: The side arm of the Thiele tube is gently heated, allowing convection currents to ensure uniform temperature distribution.[4]
- Observation: As the temperature rises, air trapped in the capillary tube will bubble out. Heating is continued until a steady and rapid stream of bubbles emerges from the capillary tube.[3][4]

- Data Recording: The heat source is removed, and the apparatus is allowed to cool. The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.^[4]

Synthesis and Characterization Workflow

The synthesis of **4-Bromo-4'-fluorobiphenyl** can be achieved through various cross-coupling reactions, with the Suzuki-Miyaura coupling being a prominent method. The following diagram illustrates a general workflow from synthesis to characterization.

General Workflow for Synthesis and Characterization of 4-Bromo-4'-fluorobiphenyl

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Caption: Synthesis and Characterization Workflow.

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